

Essential Safety and Operational Guide for Handling 1,4-Butanediammonium

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Compound of Interest

Compound Name: 1,4-Butanediammonium

Cat. No.: B1226911

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This guide provides immediate and essential safety and logistical information for the handling of **1,4-Butanediammonium** (also known as Putrescine dihydrochloride or 1,4-diaminobutane dihydrochloride). It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and proper disposal.

Hazard Identification and Classification

1,4-Butanediammonium is the salt form of 1,4-diaminobutane (putrescine). The primary hazards are associated with its base form, which is classified as a flammable solid that is harmful if swallowed, toxic in contact with skin, causes severe skin burns and eye damage, and is fatal if inhaled.[1]

GHS Hazard Statements:

- H228: Flammable solid[1]
- H302: Harmful if swallowed[1]
- H311: Toxic in contact with skin[1]
- H314: Causes severe skin burns and eye damage[1]
- H330: Fatal if inhaled[1]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is critical for ensuring personal safety. The following table summarizes the recommended PPE for handling **1,4-Butanediammonium**.

Body Part	PPE Recommendation	Material/Standard
Hands	Chemical-resistant gloves.	It is advisable to conduct a breakthrough time test for the specific gloves being used. Nitrile gloves may offer limited short-term protection. [2]
Eyes/Face	Safety glasses with side shields or chemical splash goggles and a face shield where splash potential exists.	Conforming to EN166 or ANSI Z87.1 standards. [2] [3] [4]
Body	Laboratory coat or chemical-resistant suit.	Standard cotton or flame-resistant material. [2] For significant exposure risk, a chemical splash suit may be necessary. [5]
Respiratory	Use in a well-ventilated area or a chemical fume hood.	If ventilation is inadequate or for emergency situations, a NIOSH-approved air-purifying respirator with an appropriate cartridge or a self-contained breathing apparatus (SCBA) should be used. [1] [3] [4]

Operational Plan: Safe Handling and Storage

Engineering Controls:

- Always handle **1,4-Butanediammonium** in a properly functioning chemical fume hood to minimize inhalation exposure.[\[2\]](#)

- Ensure an eyewash station and safety shower are readily accessible in the work area.[2][6]

Work Practices:

- Avoid direct contact with skin and eyes.[7]
- Do not eat, drink, or smoke in the laboratory.[1]
- Keep containers tightly closed when not in use.[1][8]
- Use the smallest quantity of the chemical necessary for the experiment.[2]
- Wash hands thoroughly after handling.[1]

Storage:

- Store in a well-ventilated place.[1]
- Keep the container tightly closed.[1]
- Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[1]

Emergency Procedures: First Aid Measures

Immediate action is crucial in case of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air and keep them comfortable for breathing. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention. Immediately call a POISON CENTER or doctor. [1]
Skin Contact	Immediately take off all contaminated clothing. Rinse the skin with water or shower for at least 15 minutes. [1] [6] Seek immediate medical attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. [1] [9] Immediately call a POISON CENTER or doctor. [1]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. [1] Seek immediate medical attention.

Disposal Plan

Waste Collection:

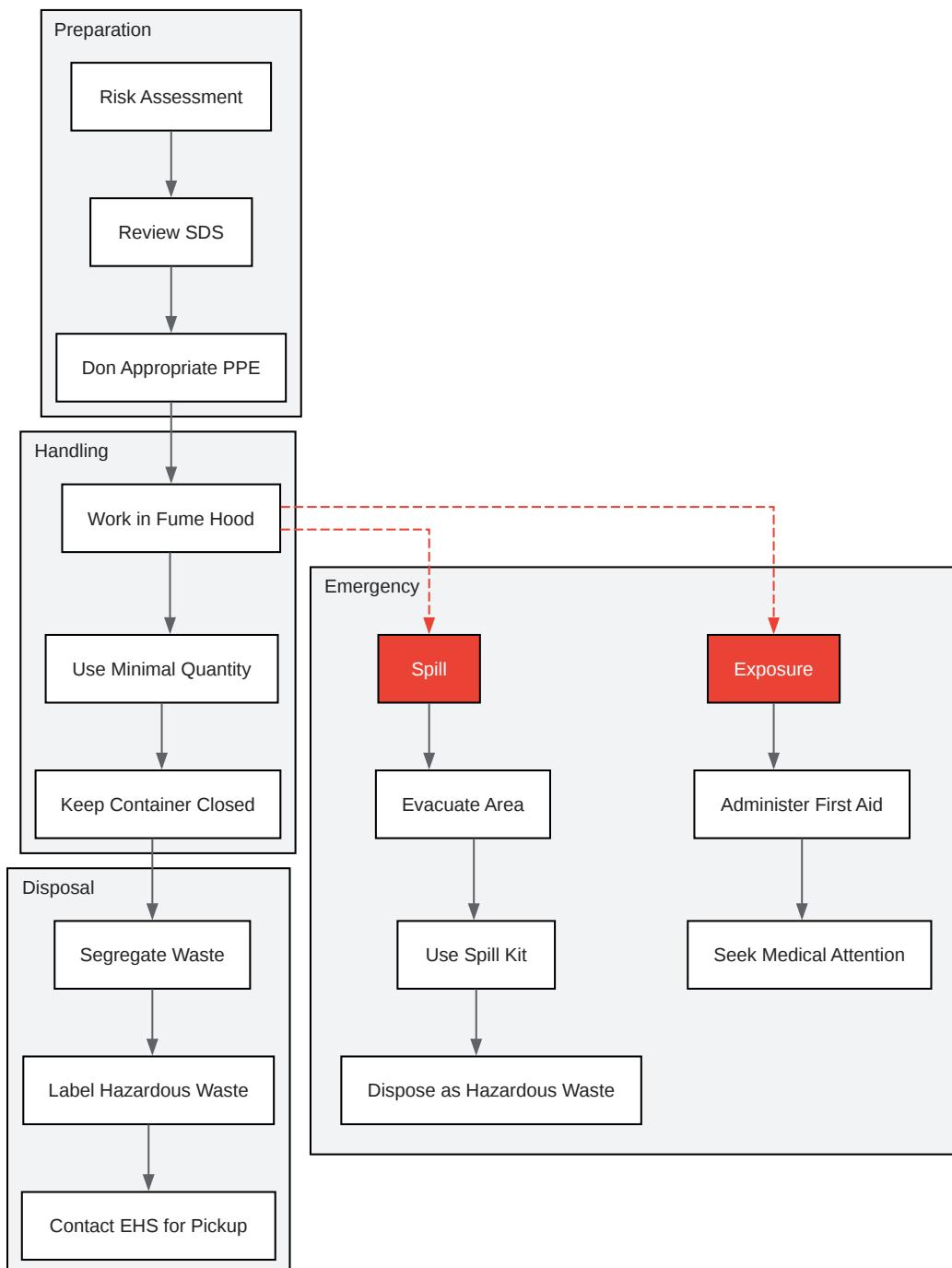
- Collect all waste contaminated with **1,4-Butanediammonium**, including used gloves, absorbent materials from spills, and empty containers, in a designated and clearly labeled hazardous waste container.[\[2\]](#)[\[10\]](#)
- Do not mix this waste with other waste streams.[\[2\]](#)

Disposal Procedure:

- Dispose of the hazardous waste through your institution's environmental health and safety (EHS) office in accordance with local, state, and federal regulations.[\[2\]](#)
- Ensure waste containers are securely closed and properly labeled before disposal.[\[10\]](#)

Experimental Workflow for Safe Handling

The following diagram outlines the logical workflow for safely handling **1,4-Butanediammonium**.

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